

Application Notes and Protocols: Tos-aminoxy-Boc-PEG4-Tos Crosslinker

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Compound of Interest

Compound Name: *Tos-aminoxy-Boc-PEG4-Tos*

Cat. No.: *B609675*

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Introduction

The **Tos-aminoxy-Boc-PEG4-Tos** crosslinker is a heterobifunctional molecule designed for advanced bioconjugation applications, particularly in the burgeoning field of targeted protein degradation. Its unique architecture, featuring a Boc-protected aminoxy group and a tosyl group at opposite ends of a hydrophilic tetraethylene glycol (PEG4) spacer, enables the sequential and chemoselective conjugation of two different biomolecules. This linker is of significant interest in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs), where precise control over the linkage of a target-binding ligand and an effector moiety is paramount.^{[1][2][3]}

The aminoxy functionality, revealed after deprotection of the acid-labile tert-butyloxycarbonyl (Boc) group, reacts specifically with aldehydes and ketones to form a stable oxime bond.^[4] This bioorthogonal ligation is highly efficient and proceeds under mild conditions. The tosyl group, a well-established good leaving group, readily undergoes nucleophilic substitution by primary amines, thiols, or hydroxyls, providing a versatile handle for conjugation to a second molecule.^{[2][3][4][5]} The PEG4 spacer enhances the aqueous solubility of the linker and the resulting conjugate, which can improve the pharmacokinetic properties of the final molecule.^{[2][3][4]}

Physicochemical Properties

A summary of the key physicochemical properties of the **Tos-aminoxy-Boc-PEG4-Tos** crosslinker is presented in the table below.

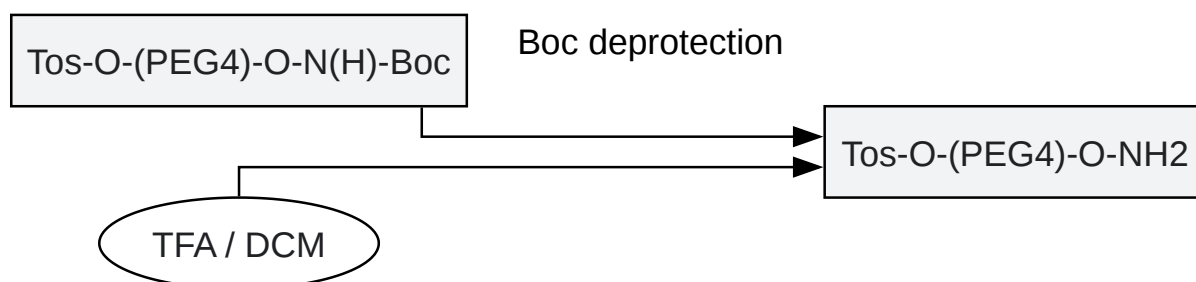
Property	Value	Reference
Molecular Formula	C27H39NO11S2	[3]
Molecular Weight	617.7 g/mol	[3]
Appearance	White to off-white solid	
Solubility	Soluble in most organic solvents (DMSO, DMF, DCM)	
Storage	Store at -20°C, desiccated	[3]

Reaction Scheme and Mechanism

The utility of the **Tos-aminoxy-Boc-PEG4-Tos** crosslinker lies in its ability to participate in two distinct and sequential chemical reactions. The general reaction scheme involves an initial Boc deprotection, followed by oxime ligation, and finally, nucleophilic substitution of the tosyl group. The order of the ligation and substitution steps can be interchanged depending on the specific synthetic strategy.

Boc Deprotection

The first step in activating the aminoxy group is the removal of the Boc protecting group under acidic conditions. This is typically achieved using trifluoroacetic acid (TFA) in an organic solvent like dichloromethane (DCM).

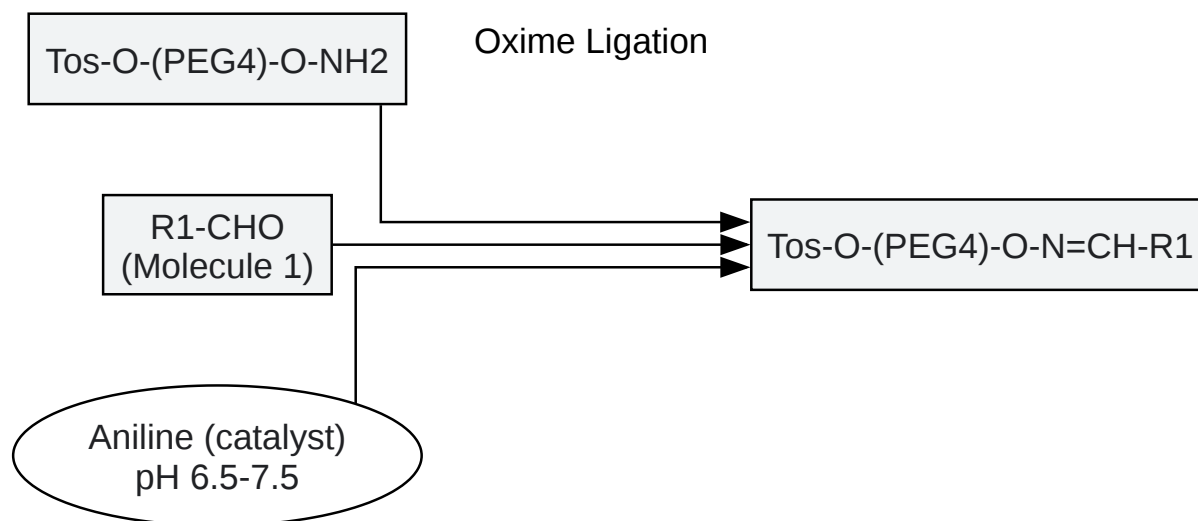


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Boc deprotection of the crosslinker.

Oxime Ligation

The deprotected aminoxy group readily reacts with an aldehyde or ketone moiety on the first binding partner (e.g., a target protein ligand) to form a stable oxime bond. This reaction is typically carried out at a pH between 6.5 and 7.5 and can be accelerated by a catalyst such as aniline.

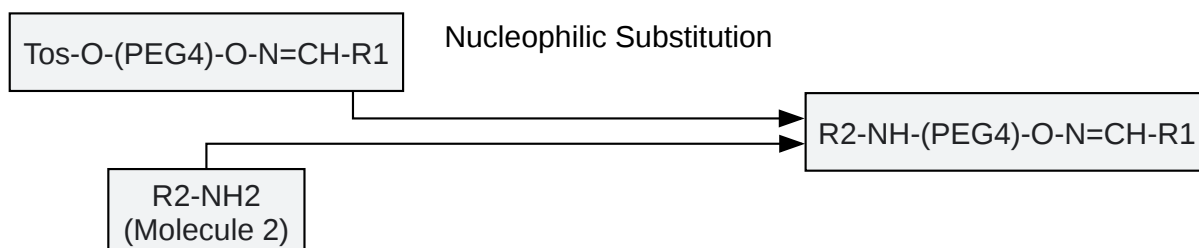


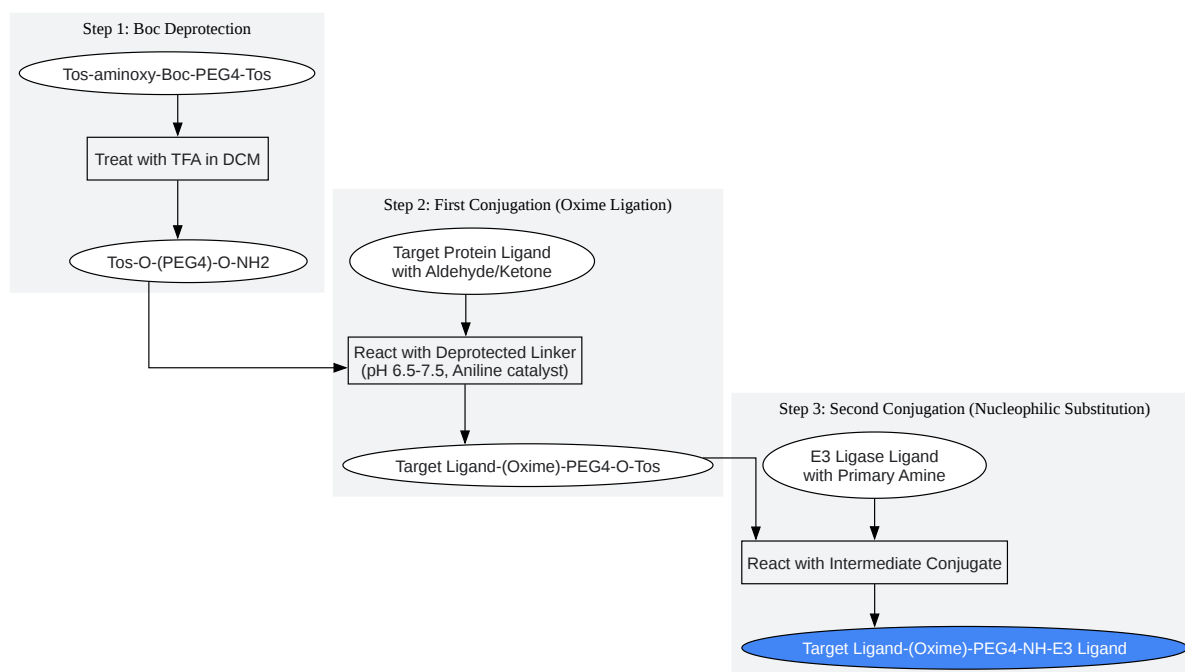
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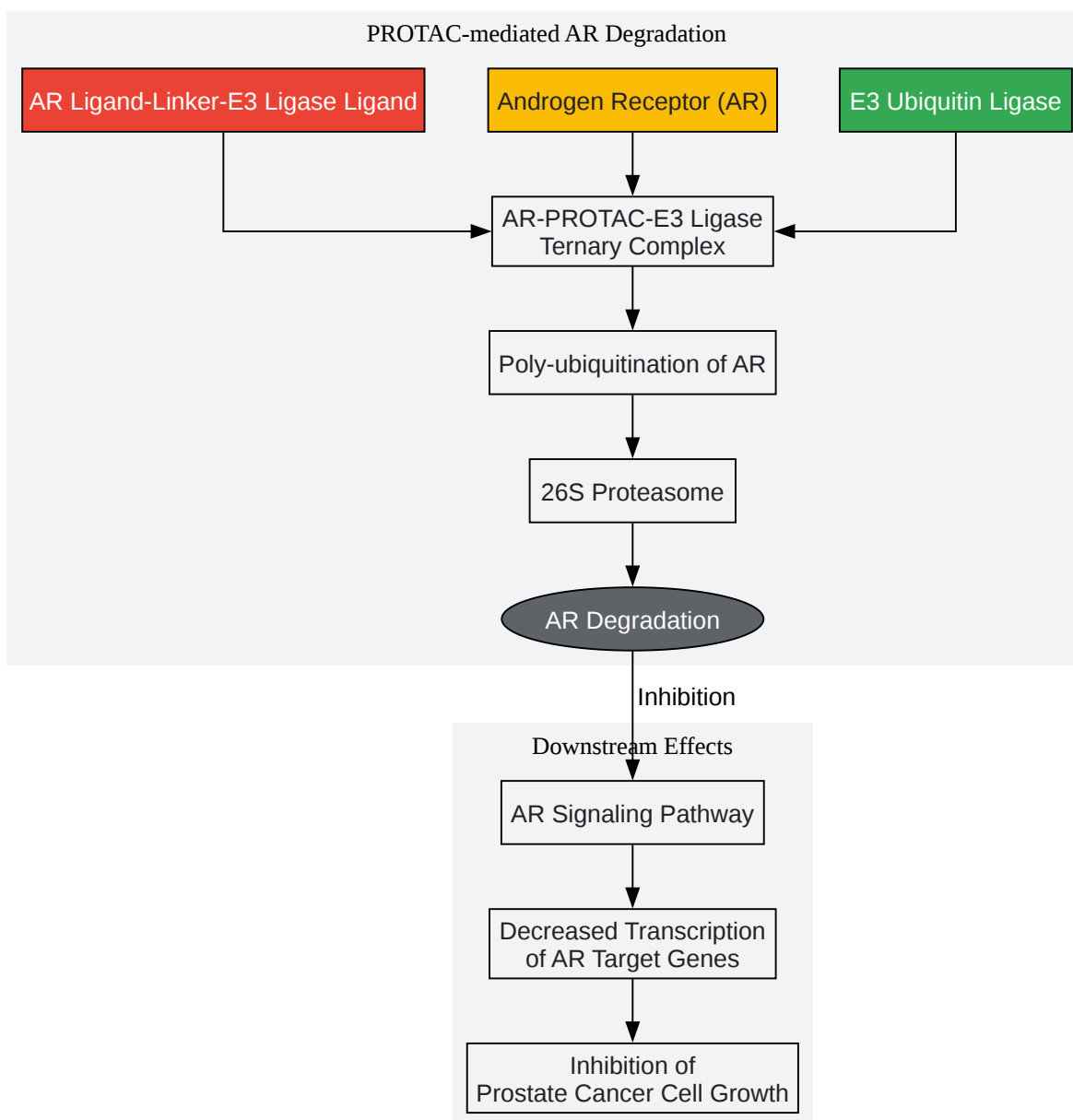
Oxime ligation with an aldehyde-containing molecule.

Nucleophilic Substitution of the Tosyl Group

The tosyl group is an excellent leaving group for SN2 reactions. It can be displaced by a nucleophile, such as a primary amine, on the second binding partner (e.g., an E3 ligase ligand) to form a stable conjugate.







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